

An In-depth Technical Guide to the Synthesis of 4-(2-Diethylaminoethyl)pyridine

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Compound of Interest

Compound Name: 4-(2-Diethylaminoethyl)pyridine

Cat. No.: B1295591

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This technical guide provides a detailed overview of the primary synthesis pathways for **4-(2-Diethylaminoethyl)pyridine**, a valuable pyridine derivative in pharmaceutical research and development. The information presented is curated for a technical audience and includes detailed experimental protocols, quantitative data, and visual representations of the synthetic routes.

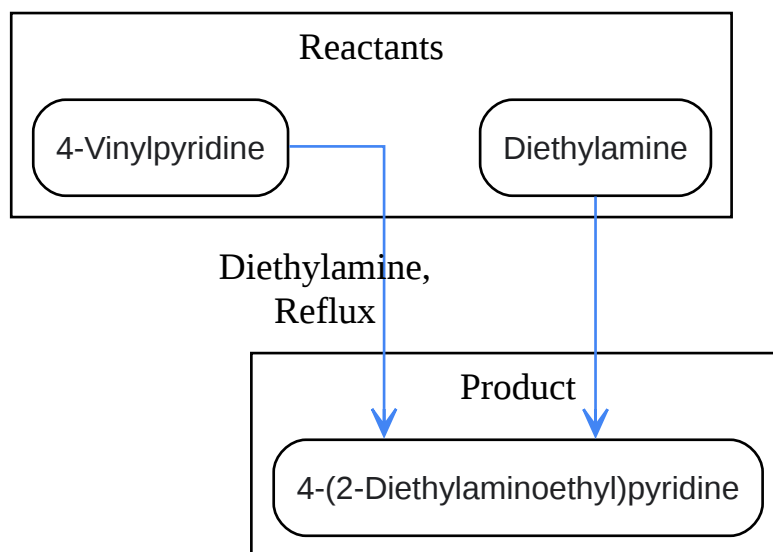
Introduction

4-(2-Diethylaminoethyl)pyridine is a substituted pyridine with a diethylaminoethyl group at the 4-position. This structural motif is of interest in medicinal chemistry due to its potential for interaction with various biological targets. The synthesis of this compound can be achieved through several routes, with the most common and efficient methods being the reaction of 4-vinylpyridine with diethylamine and the Mannich condensation of 4-picoline. This guide will focus on these two primary pathways.

Synthesis Pathway 1: Michael Addition of Diethylamine to 4-Vinylpyridine

This pathway involves the conjugate addition of diethylamine to the activated double bond of 4-vinylpyridine. This method is often favored due to its straightforward nature and good yields.

Reaction Scheme



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Caption: Michael addition of diethylamine to 4-vinylpyridine.

Experimental Protocol

A detailed experimental protocol for this synthesis is provided below, based on established methodologies.^[1]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of 4-vinylpyridine and diethylamine.
- **Reaction Conditions:** The reaction mixture is heated to reflux for a period of six hours. The reaction can be carried out in the absence of a solvent or in a water solution, with the latter being reported to be favorable.^[1]
- **Work-up and Purification:** After the reaction is complete, the mixture is allowed to cool to room temperature. The excess reactants are removed under reduced pressure. The resulting crude product is then purified by vacuum distillation to yield **4-(2-Diethylaminoethyl)pyridine** as an oil.^[1]

Quantitative Data

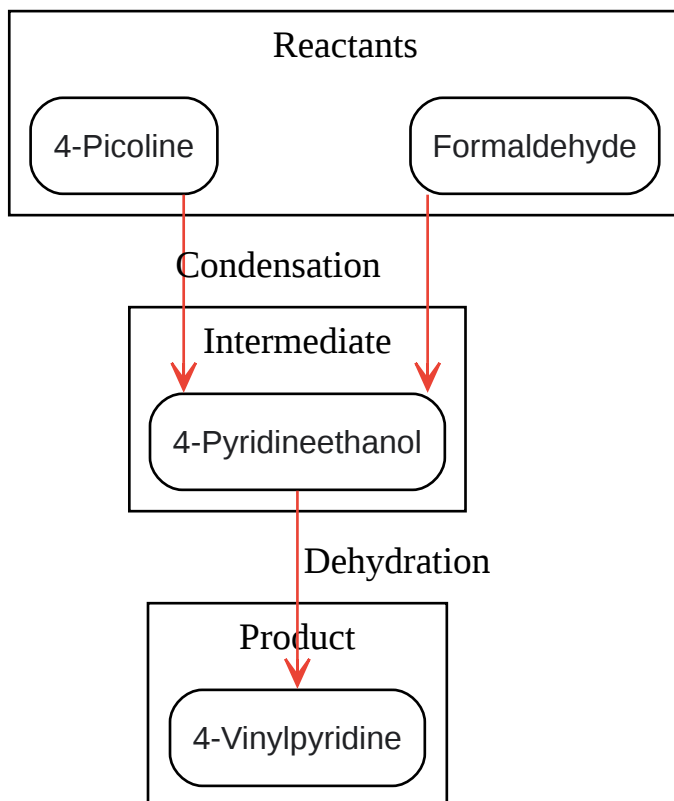
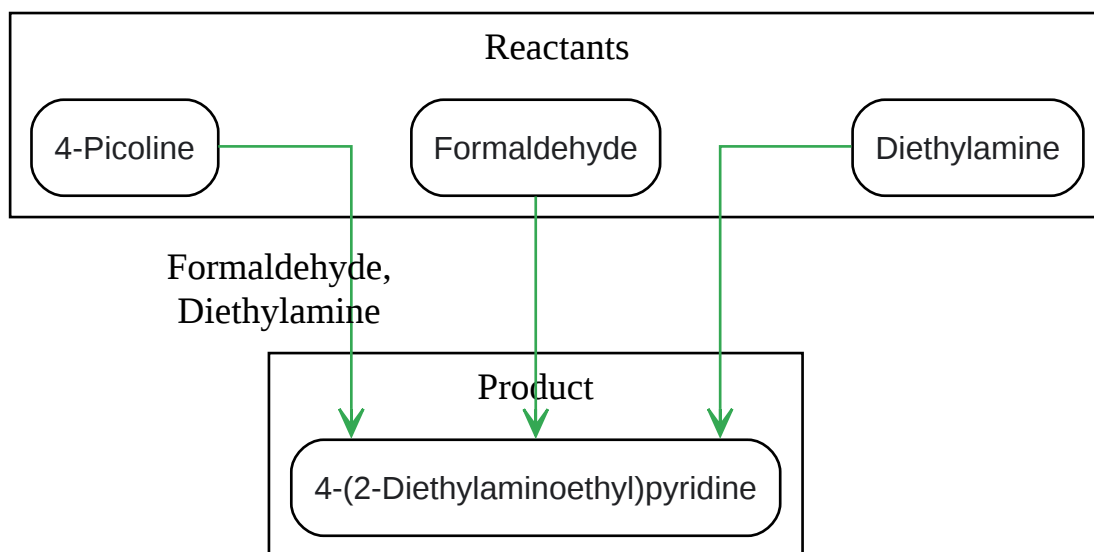
The following table summarizes the quantitative data associated with this synthesis pathway.

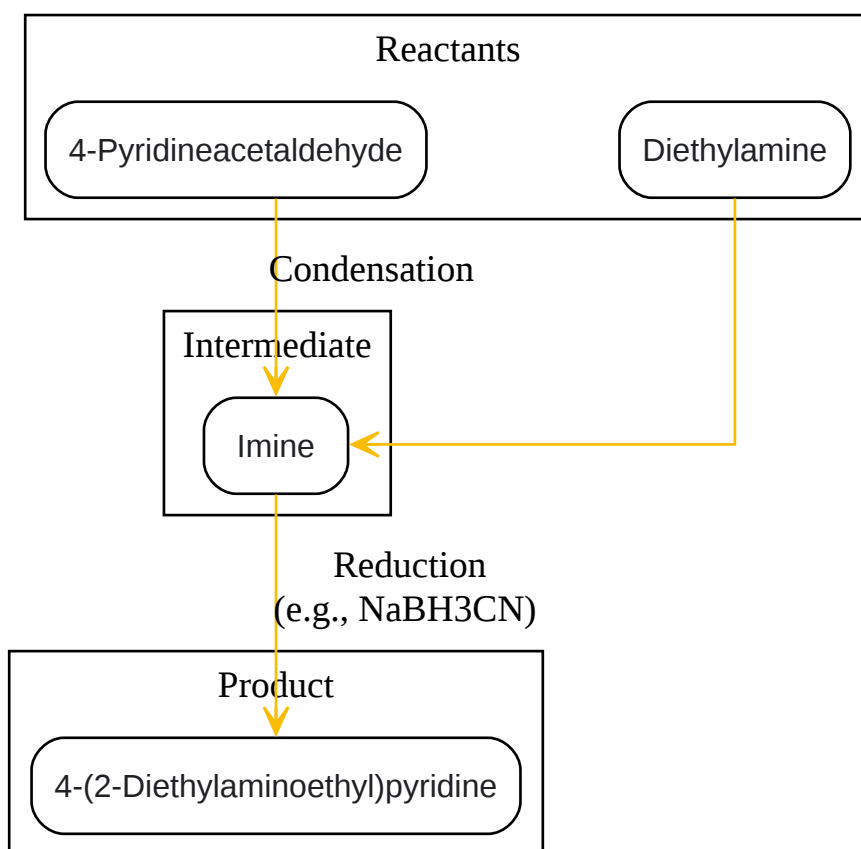
| Reactant A | Reactant B | Solvent | Reaction Time (hours) | Temperature (°C) | Yield (%) | Boiling Point (°C/mm Hg) | Reference |
|-----------------|--------------|---------------|-----------------------|------------------|-----------|--------------------------|-----------|
| 4-Vinylpyridine | Diethylamine | None or Water | 6 | Reflux | Good | 92-93 / 0.5 | [1] |

Synthesis Pathway 2: Mannich Condensation

The Mannich reaction provides an alternative route to synthesize 4-substituted pyridines. In this case, 4-picoline (4-methylpyridine) reacts with formaldehyde and diethylamine to form the desired product.

Reaction Scheme





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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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